

Application Notes and Protocols for TVB-3166 in a Xenograft Mouse Model

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Compound of Interest

Compound Name: TVB-3166

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These application notes provide a comprehensive overview and detailed protocols for the use of **TVB-3166**, a potent and selective inhibitor of Fatty Acid Synthase (FASN), in a xenograft mouse model. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the anti-tumor efficacy of this compound.

Introduction

Fatty Acid Synthase (FASN) is a critical enzyme in the de novo synthesis of fatty acids. In many types of cancer, FASN is overexpressed and has been identified as a metabolic oncogene that plays a significant role in tumor growth and survival.[1][2] This makes FASN an attractive target for cancer therapy.[1] **TVB-3166** is an orally available, reversible, and selective FASN inhibitor. [3][4] It has been shown to induce apoptosis in tumor cells and inhibit tumor growth in in-vivo xenograft models.[4][5][6] Preclinical studies have demonstrated that **TVB-3166** can modulate lipid synthesis, signal transduction, cell cycle, and apoptosis pathways in both in vitro and in vivo models.[6]

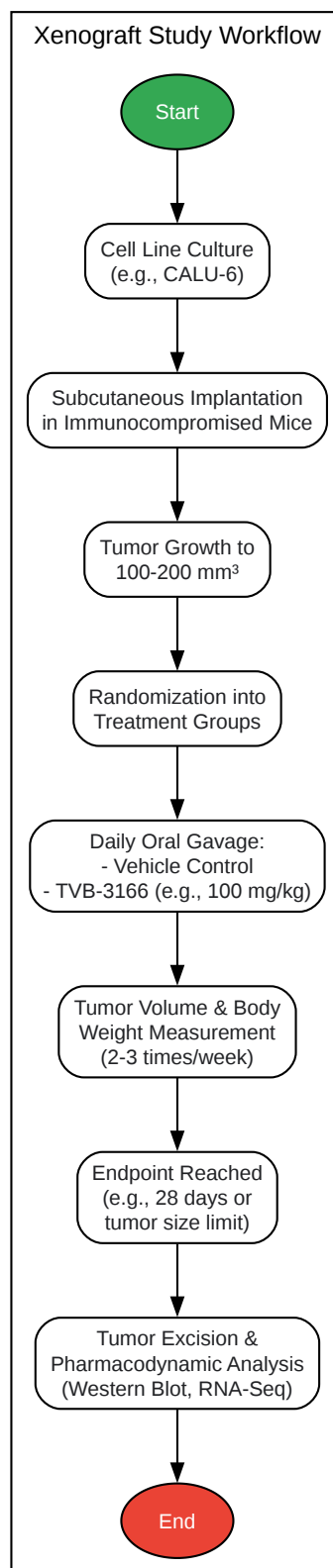
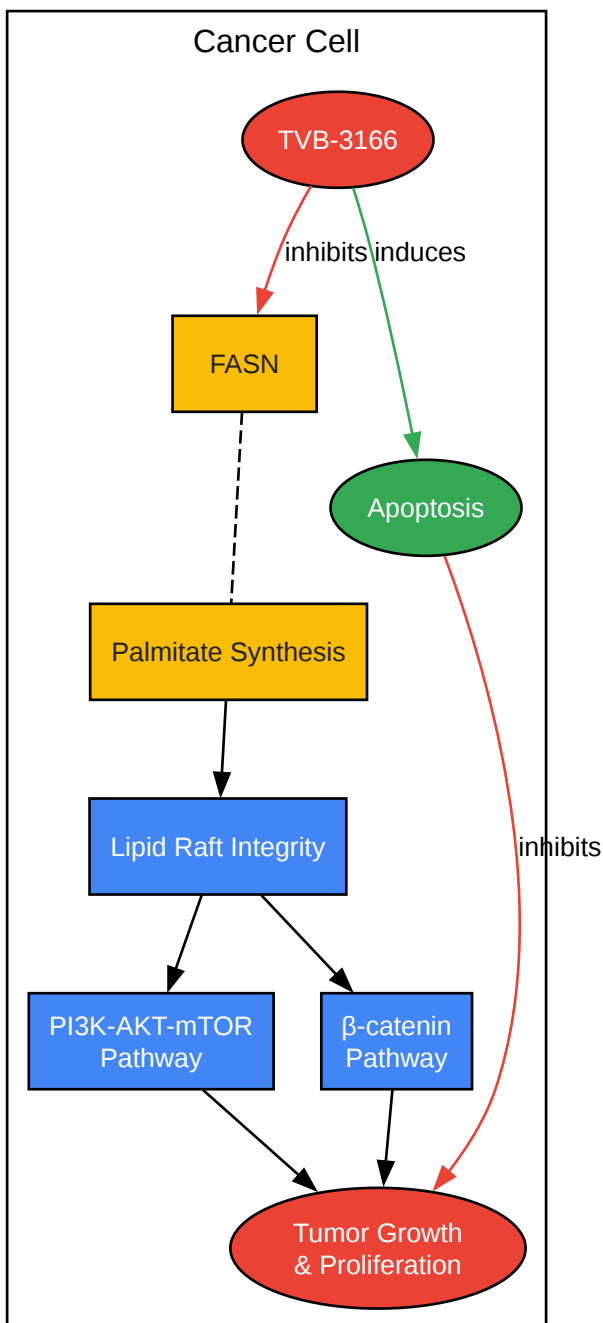
Mechanism of Action

TVB-3166 functions by inhibiting FASN, the enzyme responsible for the terminal steps in the synthesis of long-chain saturated fatty acids.[6] This inhibition leads to a depletion of palmitate, a key building block for more complex lipids required for cell membrane formation and energy

storage. The anti-tumor effects of **TVB-3166** are believed to be mediated through multiple mechanisms:

- **Disruption of Lipid Rafts and Signaling:** FASN inhibition by **TVB-3166** disrupts the architecture of lipid rafts in the cell membrane. This can alter the localization and function of important signaling proteins.[\[6\]](#)[\[7\]](#)
- **Inhibition of Key Signaling Pathways:** **TVB-3166** has been shown to inhibit critical cancer-promoting signaling pathways, including the PI3K-AKT-mTOR and β -catenin pathways.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- **Induction of Apoptosis:** By depleting necessary lipids and disrupting signaling, **TVB-3166** can induce programmed cell death (apoptosis) in cancer cells.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- **Modulation of Gene Expression:** The compound can alter the expression of genes involved in metabolism, proliferation, and survival pathways.[\[6\]](#)[\[8\]](#)

Signaling Pathway Diagram



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- To cite this document: BenchChem. [Application Notes and Protocols for TVB-3166 in a Xenograft Mouse Model]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577848#using-tvb-3166-in-a-xenograft-mouse-model]

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